

Glupa-Carboxylate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Glupa-Carboxylate*

Cat. No.: *B12924925*

[Get Quote](#)

An In-depth Exploration of L-γ-Glutamyl-3-carboxy-4-nitroanilide (**Glupa-Carboxylate**), its Physicochemical Properties, Mechanism of Action, and Applications in Scientific Research.

Introduction

Glupa-Carboxylate, systematically known as L-γ-Glutamyl-3-carboxy-4-nitroanilide, is a synthetic chromogenic substrate pivotal in the field of clinical enzymology. Its primary and most well-documented application is in the quantitative determination of γ-glutamyltransferase (GGT) activity in serum and plasma.[1][2] The development of **Glupa-Carboxylate** was a significant advancement over previous substrates, such as L-γ-glutamyl-p-nitroanilide, due to its enhanced solubility in aqueous solutions, which simplifies assay procedures and improves reliability.[3][4] This technical guide provides a comprehensive overview of **Glupa-Carboxylate**, from its fundamental chemical and physical properties to its mechanism of action and its utility as a tool in research and drug development.

Core Molecular and Physicochemical Profile

CAS Number: 63699-78-5[5]

Molecular Formula: C₁₂H₁₆N₄O₇ (monoammonium salt)[5][6]

Molecular Weight: 328.28 g/mol (monoammonium salt)[7]

Synonyms: L-Glutamic acid γ -(3-carboxy-4-nitroanilide) ammonium salt, Glupa-C[5][7]

The molecular structure of **Glupa-Carboxylate** consists of an L-glutamic acid residue linked via its γ -carboxyl group to the amino group of 5-amino-2-nitrobenzoic acid. This unique structure is key to its function as a specific substrate for GGT.

Diagram of the Molecular Structure of **Glupa-Carboxylate**

Caption: 2D structure of **Glupa-Carboxylate**.

Property	Value	Source(s)
Appearance	White to yellowish crystalline powder	[1][7]
Solubility	Soluble in water (100 mg/mL), yielding a clear, yellow-green solution. Also soluble in DMSO.	[6][8]
pH (in solution)	4.0 - 6.0	[1][9]
Melting Point	170 - 180 °C	[7][9]
Storage	2 - 8 °C, protected from light and moisture.	[7]
Stability	Stable for at least 2 years at 2 - 8 °C.	[7]

Mechanism of Action: The γ -Glutamyltransferase Reaction

Glupa-Carboxylate is a substrate for the enzyme γ -glutamyltransferase (GGT), a membrane-bound enzyme that plays a crucial role in glutathione metabolism and the detoxification of

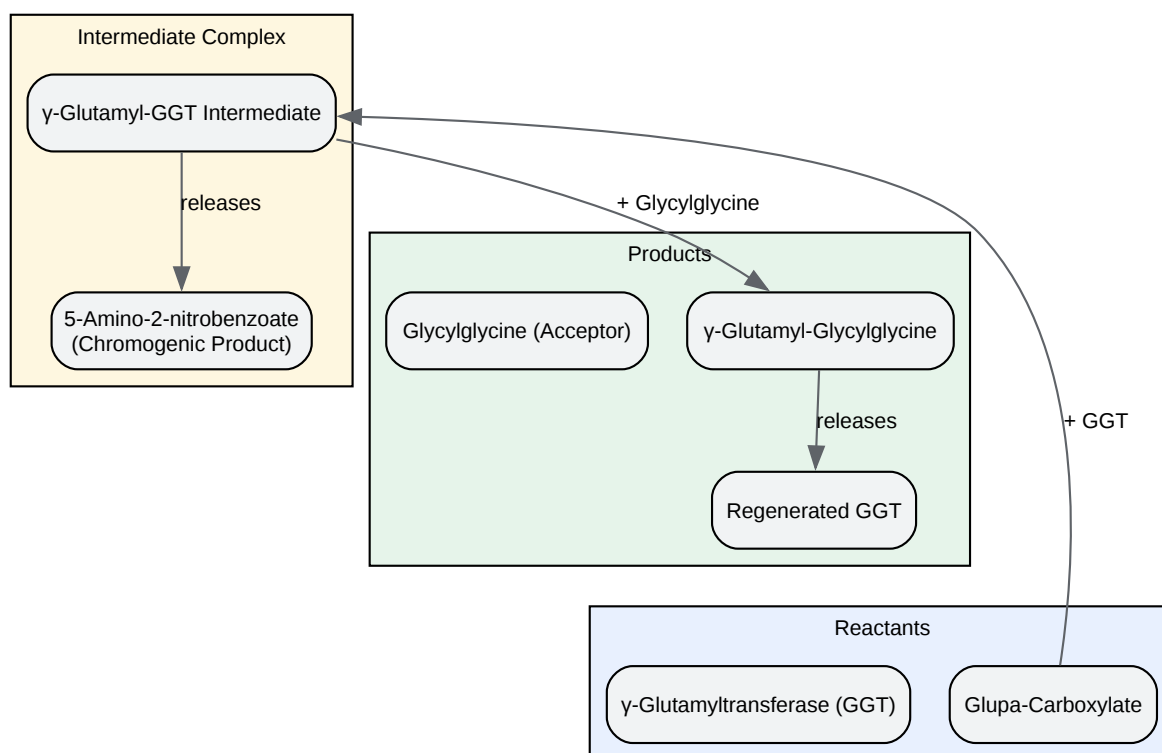
xenobiotics.[10][11] GGT catalyzes the transfer of a γ -glutamyl moiety from a donor molecule, such as glutathione or, in this case, **Glupa-Carboxylate**, to an acceptor molecule, which can be an amino acid, a peptide, or water.[10]

The enzymatic reaction with **Glupa-Carboxylate** proceeds via a "ping-pong bi-bi" kinetic mechanism.[12] This involves two main stages:

- **Acylation:** The GGT enzyme attacks the γ -glutamyl moiety of **Glupa-Carboxylate**, forming a covalent γ -glutamyl-enzyme intermediate and releasing the chromogenic product, 5-amino-2-nitrobenzoate.
- **Deacylation:** The γ -glutamyl group is then transferred from the enzyme to an acceptor molecule, such as glycylglycine, which is typically included in the assay mixture. This regenerates the free enzyme, ready for another catalytic cycle.

The released 5-amino-2-nitrobenzoate has a distinct yellow color and can be quantified spectrophotometrically by measuring the increase in absorbance at 405 nm. The rate of this color formation is directly proportional to the GGT activity in the sample.[2]

Diagram of the GGT-Mediated Cleavage of **Glupa-Carboxylate**



[Click to download full resolution via product page](#)

Caption: GGT enzymatic reaction with **Glupa-Carboxylate**.

Synthesis of Glupa-Carboxylate

The synthesis of **Glupa-Carboxylate**, as described in the patent literature, involves the reaction of N-protected glutamic acid anhydride with 5-amino-2-nitrobenzoic acid.[4] A general synthetic scheme is outlined below:

- Protection of the α -amino group of L-glutamic acid: This is a crucial first step to ensure regioselective reaction at the γ -carboxyl group. Phthaloyl is a commonly used protecting group for this purpose.
- Formation of the anhydride: The N-protected glutamic acid is then converted to its anhydride.

- **Condensation reaction:** The N-protected glutamic anhydride is reacted with 5-amino-2-nitrobenzoic acid in the presence of a base, such as tributylamine, in an appropriate solvent like dioxane. This forms the amide bond.
- **Deprotection:** The protecting group on the α -amino group is removed, typically using hydrazine hydrate, to yield the final product.
- **Salt formation:** The final product is often isolated as its monoammonium salt to improve stability and handling.

This synthetic route provides a reliable method for the preparation of **Glupa-Carboxylate** for both commercial and research purposes.

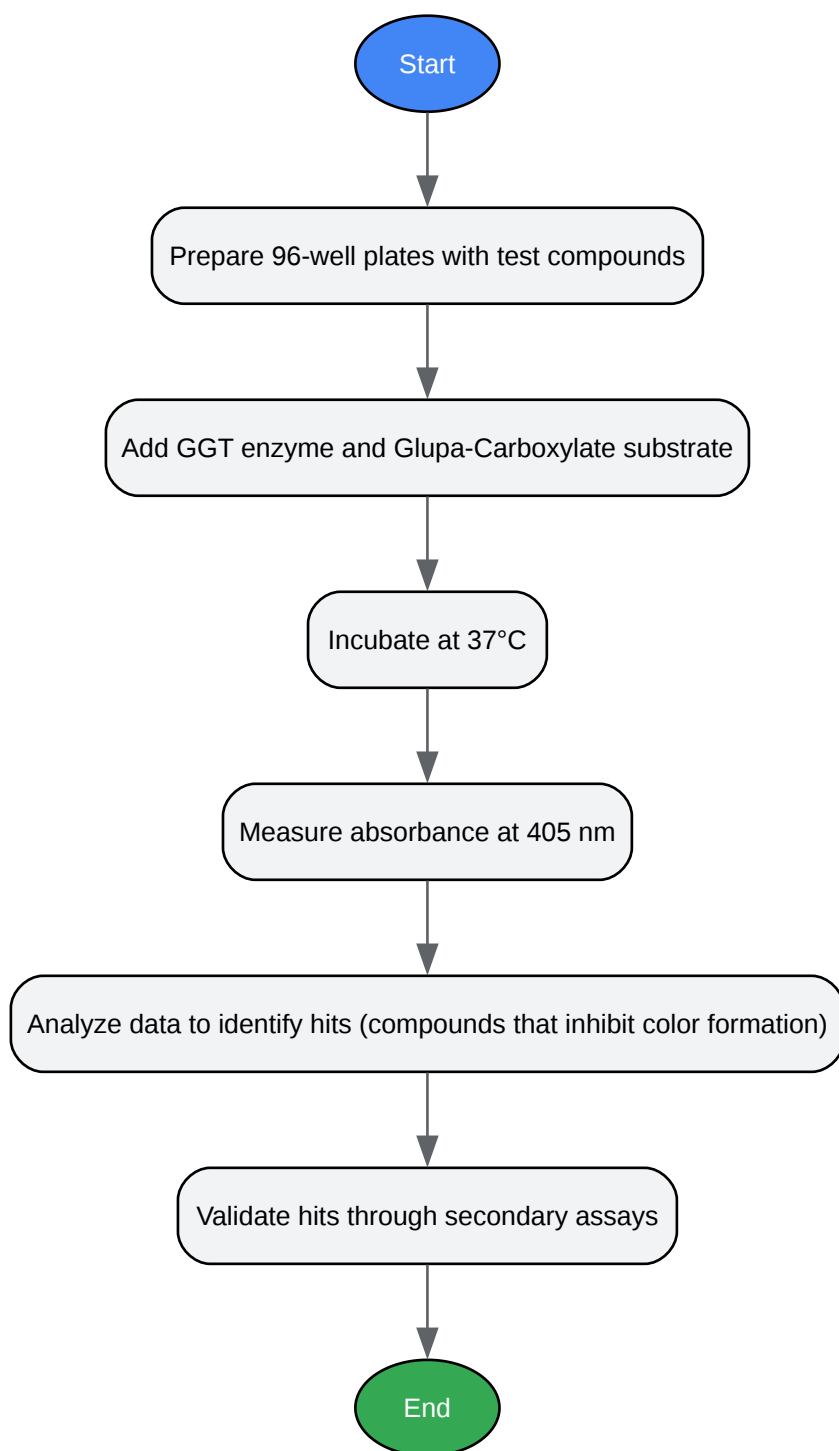
Applications in Research and Drug Development

While the primary application of **Glupa-Carboxylate** is in clinical diagnostics for liver function testing, its properties as a specific chromogenic substrate for GGT make it a valuable tool for researchers and drug development professionals.

High-Throughput Screening for GGT Modulators

The straightforward and robust nature of the GGT assay using **Glupa-Carboxylate** lends itself well to high-throughput screening (HTS) campaigns.^[13] Researchers can utilize this assay to screen large compound libraries for potential inhibitors or activators of GGT. Identifying such modulators is of significant interest, as GGT is implicated in various pathological conditions, including cancer, cardiovascular disease, and neurodegenerative disorders.^{[10][14]}

Experimental Workflow for HTS of GGT Inhibitors



[Click to download full resolution via product page](#)

Caption: High-throughput screening workflow for GGT inhibitors.

Investigating Drug-Induced Liver Injury (DILI)

GGT is a sensitive marker of hepatobiliary injury.[11] In preclinical drug development, **Glupa-Carboxylate**-based GGT assays can be employed to assess the potential hepatotoxicity of new drug candidates. By measuring GGT levels in the serum of animal models treated with a test compound, researchers can gain early insights into potential DILI liabilities.

Elucidating the Role of GGT in Drug Metabolism and Resistance

GGT plays a role in the metabolism of certain drugs and xenobiotics through its involvement in the breakdown of glutathione conjugates.[15] Elevated GGT expression has been observed in some cancer cells and is associated with resistance to certain chemotherapeutic agents, such as cisplatin.[10] **Glupa-Carboxylate** can be used as a tool to measure GGT activity in cancer cell lines or tumor tissues to investigate the mechanisms of drug resistance and to explore strategies to overcome it.

Studying Oxidative Stress

Elevated serum GGT is increasingly recognized as a marker of oxidative stress.[14] The enzyme's role in glutathione metabolism links it directly to the cellular antioxidant defense system. Researchers can use **Glupa-Carboxylate** to measure GGT activity in various biological samples as a surrogate marker for assessing levels of oxidative stress in different disease models.

Conclusion

Glupa-Carboxylate is more than just a diagnostic reagent; it is a versatile and valuable tool for the scientific community. Its well-defined chemical properties, specific mechanism of action, and the robustness of the GGT assay make it an indispensable substrate for researchers and drug development professionals. From high-throughput screening for novel therapeutics to investigating the fundamental roles of GGT in health and disease, **Glupa-Carboxylate** continues to facilitate a deeper understanding of this critical enzyme and its myriad functions.

References

- CP Lab Safety. (n.d.). **Glupa-Carboxylate** Monoammonium, 98% Purity, C₁₂H₁₆N₄O₇, 1 gram. Retrieved from [\[Link\]](#)

- Chemical-Suppliers. (n.d.). **Glupa-carboxylate** monoammonium salt | CAS 63699-78-5. Retrieved from [[Link](#)]
- Wikipedia. (2024, October 27). Gamma-glutamyltransferase. Retrieved from [[Link](#)]
- Sorachim SA. (n.d.). Glupa C. Retrieved from [[Link](#)]
- Tietz, N. W., Rinker, A. D., & Shaw, L. M. (1983). Kinetic properties of gamma-glutamyltransferase from human liver. *Clinical Chemistry*, 29(7), 1263–1267.
- GGT (gamma-glutamyltransferase): Diagnostic Significance and Clinical Insights. (2023, April 13). *Cureus*, 15(4), e37525.
- Shaw, L. M., London, J. W., & Petersen, L. E. (1977).
- Kunutsor, S. K., Apekey, T. A., & Khan, H. (2015). Gamma-Glutamyltransferase: A Predictive Biomarker of Cellular Antioxidant Inadequacy and Disease Risk. *Disease Markers*, 2015, 818570.
- PubChem. (n.d.). **Glupa-Carboxylate**. Retrieved from [[Link](#)]
- AARMEDICA. (n.d.). Glupa C (L-γ-glutamyl-3-carboxy-4-nitroanilide). Retrieved from [[Link](#)]
- Brennan, P. N., & Dillon, J. F. (2021). Gamma-Glutamyl Transferase (γ-GT). *Alimentary Pharmacology & Therapeutics*, 54(S1), 16-25.
- Botelho, F. M., & Dillon, J. F. (2021). Mini Review: Gamma-Glutamyl Transferase (γ-GT). *Discovery*, 57(294), 244-250.
- Angeli, V., et al. (2009). A kinetic study of gamma-glutamyltransferase (GGT)-mediated S-nitrosoglutathione catabolism. *Archives of Biochemistry and Biophysics*, 481(2), 191-196.
- PubChem. (n.d.). gamma-L-Glutamyl-3-carboxy-4-nitroanilide. Retrieved from [[Link](#)]
- ChemBK. (2024, April 9). γ-L-GlutaMyl-3-carboxy-4-nitroanilide, MonoaMMoniumM salt. Retrieved from [[Link](#)]
- Vitro Scient. (n.d.). γ-GT. Retrieved from [[Link](#)]
- Theodorsen, L., & Strømme, J. H. (1976). Gamma-glutamyltransferase: Substrate inhibition, kinetic mechanism, and assay conditions. *Clinical Chemistry*, 22(11), 1765–1771.
- Ho, T. D., et al. (2024). Characterizing and Tailoring the Substrate Profile of a γ-Glutamyltransferase Variant. *ACS Synthetic Biology*.

- BioFuran Materials. (2025, August 14). Carboxylate Compounds for Modern Applications. Retrieved from [\[Link\]](#)
- BioFuran Materials. (2026, January 13). Unveiling the Uses of Carboxylate Applications. Retrieved from [\[Link\]](#)
- Taniguchi, N., et al. (2023). The Emerging Roles of γ -Glutamyl Peptides Produced by γ -Glutamyltransferase and the Glutathione Synthesis System. *International Journal of Molecular Sciences*, 24(24), 17409.
- Google Patents. (n.d.). DE2259512A1 - GAMMA-GLUTAMYL-3-CARBOXY-4-NITROANILIDE.
- Ho, T. D., et al. (2024). Characterizing and Tailoring the Substrate Profile of a γ -Glutamyltransferase Variant. *ACS Synthetic Biology*.
- Atlas Medical. (n.d.). γ -GT Carboxy substrate kinetic. Liquid Quantitative determination of gamma- glutamyl transferase (γ -GT). Retrieved from [\[Link\]](#)
- Halldin, C., et al. (1987). Routine synthesis of carbon-11-carboxyl-labeled L-dopa. *Journal of Nuclear Medicine*, 28(10), 1599–1603.
- Gleeson, M. P. (2010). Development of specific "drug-like property" rules for carboxylate-containing oral drug candidates. *Journal of Medicinal Chemistry*, 53(23), 8174–8181.
- Patsnap Eureka. (2025, July 24). Exploring Carbonyl Group Applications in Pharmaceuticals. Retrieved from [\[Link\]](#)
- Iwata, R., et al. (1995). Automated synthesis of radiopharmaceuticals for positron emission tomography: an apparatus for [^{11}C] labeled carboxylic acid.
- Wang, L., et al. (2025). Structure-enabled discovery of carboxylate esters prodrugs as potential potent inhibitors targeting Glutaminase C. *Bioorganic Chemistry*, 168, 109293.
- Herrchen, M., & Legler, G. (1984). Identification of an essential carboxylate group at the active site of lacZ beta-galactosidase from *Escherichia coli*. *European Journal of Biochemistry*, 138(3), 527–531.
- Blazewska, K. M., et al. (2014). Synthesis and characterization of novel phosphonocarboxylate inhibitors of RGGT. *European Journal of Medicinal Chemistry*, 84, 545–556.
- Baugh, C. M., Stevens, J. C., & Krumdieck, C. L. (1970). Studies on gamma-glutamyl carboxypeptidase. I. The solid phase synthesis of analogs of polyglutamates of folic acid and

their effects on human liver gamma-glutamyl carboxypeptidase. *Biochimica et Biophysica Acta (BBA) - Enzymology*, 212(1), 116–125.

- Santos, S. M., et al. (2021). Discrimination and Quantitation of Biologically Relevant Carboxylate Anions Using A [Dye•PAMAM] Complex. *Molecules*, 26(11), 3123.
- Tsvetkov, Y. E., & Nifantiev, N. E. (2021). Surprises from diagnostic kit antibodies: Reinvestigation their carbohydrate specificity using synthetic oligosaccharides. *Public Health Toxicology*, 1(2), 1-2.
- Fregonese, C., et al. (2024). Efficient, Facile, and Green Synthesis of Ruthenium Carboxylate Complexes by Manual Grinding. *Molecules*, 29(13), 3045.
- Gerasimova, M., et al. (2023). Investigating the Replacement of Carboxylates with Carboxamides to Modulate the Safety and Efficacy of Platinum(II) Thioether Cyanide Scavengers. *Toxicological Sciences*, 197(2), 197–210.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. custombiotech.roche.com](https://custombiotech.roche.com) [custombiotech.roche.com]
- [2. vitroscent.com](https://vitroscent.com) [vitroscent.com]
- [3. The Emerging Roles of \$\gamma\$ -Glutamyl Peptides Produced by \$\gamma\$ -Glutamyltransferase and the Glutathione Synthesis System - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [4. DE2259512A1 - GAMMA-GLUTAMYL-3-CARBOXY-4-NITROANILIDE - Google Patents](#) [patents.google.com]
- [5. calpaclab.com](https://calpaclab.com) [calpaclab.com]
- [6. excenen.com](https://excenen.com) [excenen.com]
- [7. Glupa C](https://sorachim.com) [sorachim.com]
- [8. L-Glutamic acid \$\gamma\$ -\(3-carboxy-4-nitroanilide\) ammonium salt\(264-418-7\) - Creative Enzymes](#) [creative-enzymes.com]
- [9. Glupa C \(L- \$\gamma\$ -glutamyl-3-carboxy-4-nitroanilide\) | AARMEDICA](#) [aarmedica.com]
- [10. Gamma-glutamyltransferase - Wikipedia](#) [en.wikipedia.org]
- [11. ahealthacademy.com](https://ahealthacademy.com) [ahealthacademy.com]

- [12. Gamma-Glutamyltransferase: kinetic properties and assay conditions when gamma-glutamyl-4-nitroanilide and its 3-carboxy derivative are used as donor substrates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. GGT Substrates | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [14. Gamma-Glutamyltransferase: A Predictive Biomarker of Cellular Antioxidant Inadequacy and Disease Risk - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. apef.com.pt \[apef.com.pt\]](#)
- To cite this document: BenchChem. [Glupa-Carboxylate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12924925/docs#glupa-carboxylate-a-comprehensive-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check